

What is 1,2-diiodo-4,5-(dihexyloxy)benzene?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-DIIODO-4,5-(DIHEXYLOXY)BENZENE

Cat. No.: B1179106

[Get Quote](#)

An In-Depth Technical Guide to **1,2-Diiodo-4,5-(dihexyloxy)benzene**

Introduction

1,2-Diiodo-4,5-(dihexyloxy)benzene is an aromatic organic compound that belongs to the class of dialkoxy-substituted diiodobenzenes. While specific literature on the dihexyloxy derivative is scarce, its structural analogues with varying alkyl chain lengths (such as dimethoxy, dioctyloxy, and didodecyloxy) are well-documented. These compounds are of significant interest to researchers in materials science and organic synthesis. They serve as crucial building blocks for the creation of advanced organic-electronic materials, including conjugated polymers and discotic mesophases, which are foundational to applications in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and sensors.

The synthetic utility of **1,2-diiodo-4,5-(dihexyloxy)benzene** and its analogues stems from the two iodine atoms positioned ortho to each other on the benzene ring. These iodine atoms are excellent leaving groups in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and particularly Sonogashira couplings. This allows for the programmed and sequential introduction of different molecular fragments, enabling the construction of complex, extended π -conjugated systems with tailored electronic and photophysical properties. This guide provides a comprehensive overview of the synthesis, properties, and key applications of this class of compounds, drawing on data from its closely related analogues.

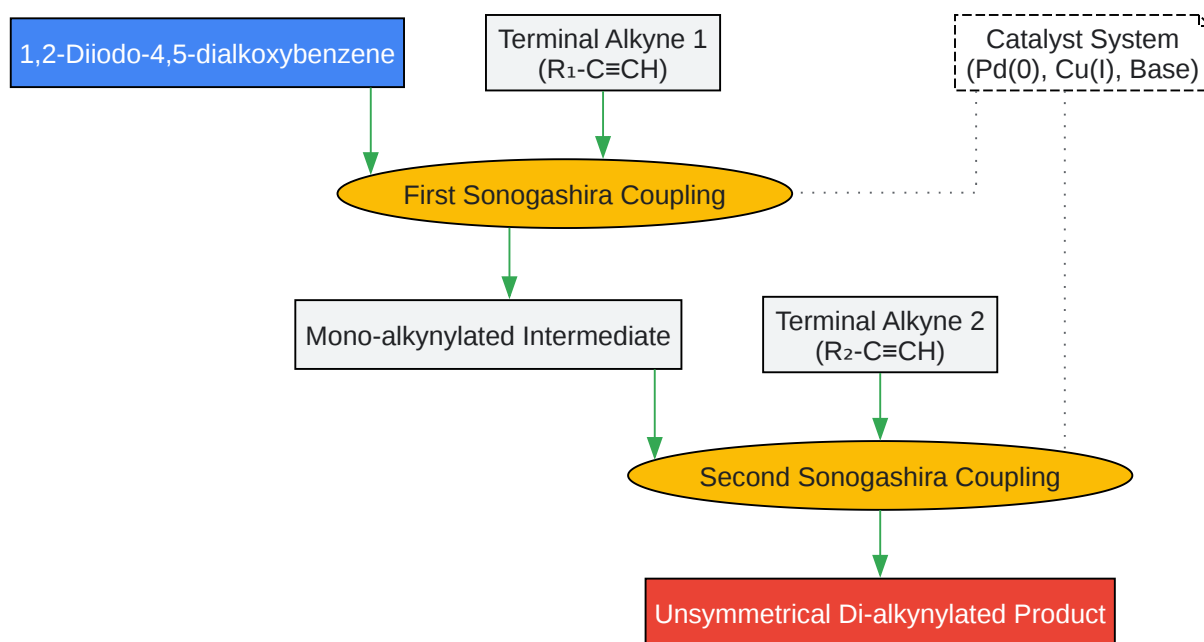
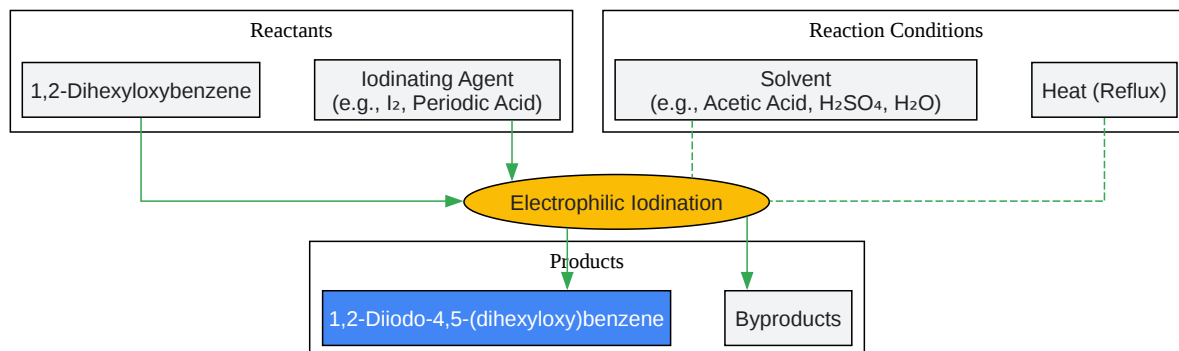
Chemical Properties and Data

The properties of **1,2-diiodo-4,5-(dihexyloxy)benzene** can be inferred from its structure and from the known data of its analogues. The two hexyloxy side chains confer solubility in common organic solvents, a critical property for solution-based processing of derived polymers and materials.

Property	1,2-Diiodo-4,5-(dihexyloxy)benzene (Target Compound)	1,2-Diiodo-4,5-dimethoxybenzene[1][2]	1,2-Diiodo-4,5-di-n-octyloxybenzene	1,2-Diiodo-4,5-(didodecyloxy)benzene[3]
Molecular Formula	C ₁₈ H ₂₈ I ₂ O ₂	C ₈ H ₈ I ₂ O ₂ [1][2]	C ₂₂ H ₃₆ I ₂ O ₂	C ₃₀ H ₅₂ I ₂ O ₂ [3]
Molecular Weight	530.22 g/mol	389.96 g/mol [1][2]	586.33 g/mol	698.54 g/mol
CAS Number	Not available	110190-08-4[2]	248277-14-7	181144-60-5[3]
Appearance	Expected to be a white to yellow solid	White to yellow powder	White to yellow powder	Not specified
Melting Point	Not available	Not available	Not available	Not available

Synthesis of 1,2-Diiodo-4,5-dialkoxybenzenes

The general and most common method for synthesizing 1,2-diiodo-4,5-dialkoxybenzenes is through the direct electrophilic iodination of the corresponding 1,2-dialkoxybenzene precursor. The electron-donating nature of the alkoxy groups activates the aromatic ring, facilitating the substitution of two iodine atoms at the ortho positions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Diiodo-4,5-dimethylbenzene - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 1,2-Diiodo-4,5-dimethoxybenzene | C₈H₈I₂O₂ | CID 4093342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [What is 1,2-diiodo-4,5-(dihexyloxy)benzene?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1179106#what-is-1-2-diiodo-4-5-dihexyloxy-benzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

